

Principle of Synthesis: Electrophilic Aromatic Substitution

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Compound of Interest

Compound Name: *Sudan I*
CAS No.: *71351-99-0*
Cat. No.: *B15565820*

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The synthesis of **Sudan I** (1-phenylazo-2-naphthol) is a classic example of an azo coupling reaction, which falls under the broader category of electrophilic aromatic substitution. The process involves two primary stages:

- **Diazotization:** Aniline is converted into a diazonium salt by treating it with nitrous acid (HNO_2) in cold conditions (typically 0-5 °C). Nitrous acid is generated in situ by reacting sodium nitrite (NaNO_2) with a strong acid like hydrochloric acid (HCl). The resulting benzenediazonium chloride is a weak electrophile.
- **Azo Coupling:** The diazonium salt is then coupled with an electron-rich aromatic compound, in this case, 2-naphthol (β -naphthol). The 2-naphthol is typically dissolved in an alkaline solution (e.g., sodium hydroxide) to form the more reactive phenoxide ion. The electrophilic diazonium ion attacks the electron-rich naphthoxide ion, usually at the C1 position, to form the azo compound, **Sudan I**.

Reactant and Product Data

For any laboratory procedure, understanding the properties and hazards of all chemicals is critical.

Table 1: Physicochemical and Safety Data for Key Compounds

Compound	Formula	Molar Mass (g/mol)	Melting Point (°C)	Key Hazards
Aniline	C ₆ H ₅ NH ₂	93.13	-6	Toxic if swallowed, inhaled, or in contact with skin; Suspected carcinogen and mutagen; Causes serious eye damage.[1][2][3]
Sodium Nitrite	NaNO ₂	69.00	271	Oxidizer; Toxic if swallowed; Causes serious eye irritation; Very toxic to aquatic life.[4][5][6]
2-Naphthol	C ₁₀ H ₈ O	144.17	121-123	Harmful if swallowed or inhaled; Causes serious eye irritation; Very toxic to aquatic life.[7][8][9][10][11]
Benzenediazonium chloride	C ₆ H ₅ N ₂ Cl	140.57	Decomposes	Unstable, especially when dry or heated; potentially explosive.[12] Must be used immediately in situ.

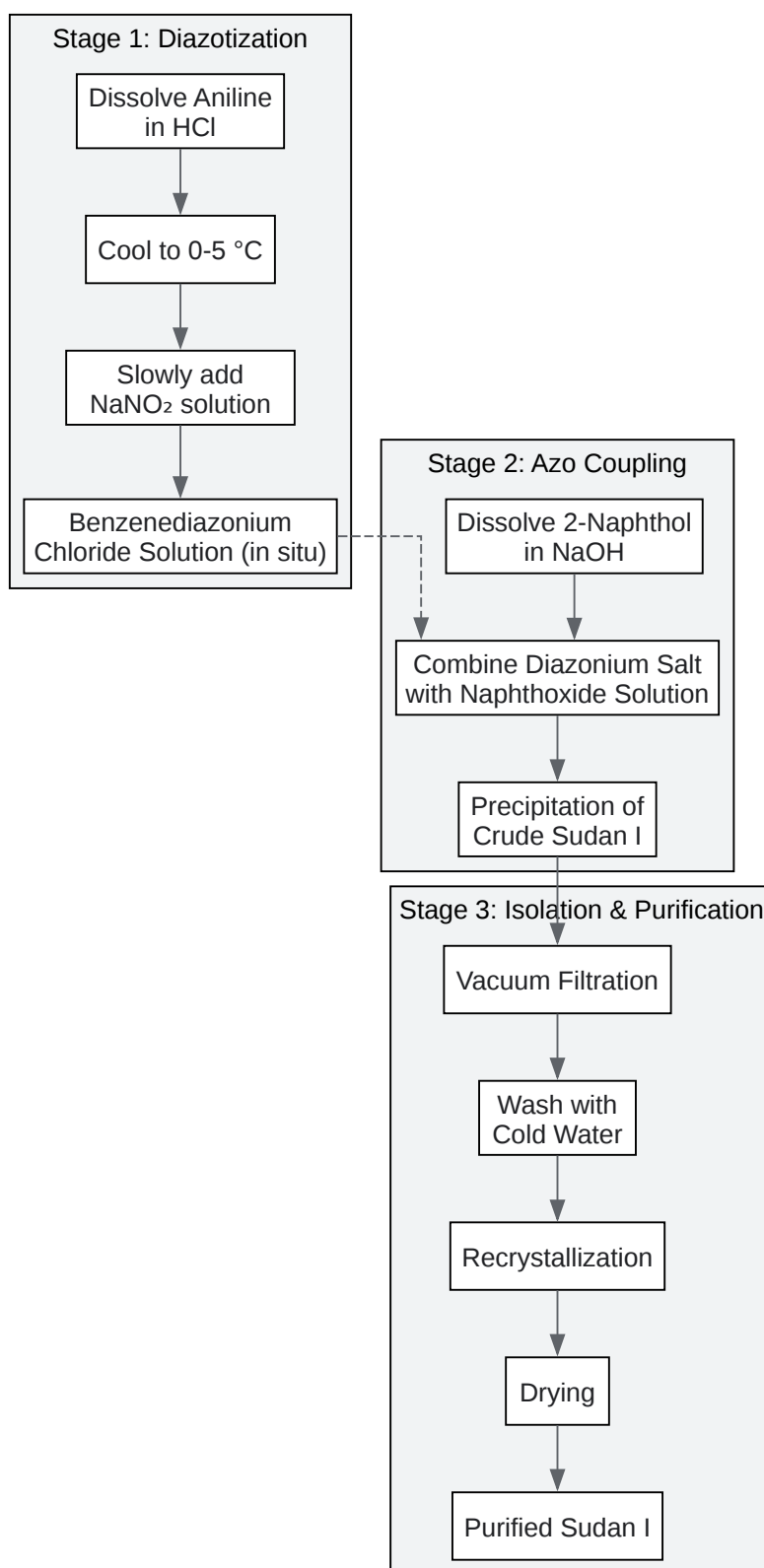
Sudan I	C ₁₆ H ₁₂ N ₂ O	248.28	131-133	Suspected carcinogen; May cause skin sensitization. [13] [14] [15]
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General Experimental Workflow

The following outlines a generalized workflow for this type of synthesis. It is not a protocol. All steps must be performed by trained professionals in a properly equipped chemical fume hood with appropriate personal protective equipment.

- Diazotization of Aniline:
 - Aniline is dissolved in aqueous hydrochloric acid.
 - The solution is cooled to 0-5 °C in an ice-salt bath. Maintaining this low temperature is crucial as the diazonium salt is unstable at higher temperatures.[\[16\]](#)
 - A pre-cooled aqueous solution of sodium nitrite is added dropwise to the aniline hydrochloride solution. The addition must be slow to control the exothermic reaction and maintain the temperature below 5 °C.
 - The reaction mixture is stirred for a short period in the cold to ensure complete formation of the benzenediazonium chloride solution. The resulting solution should be used immediately in the next step.
- Preparation of Coupling Agent:
 - In a separate beaker, 2-naphthol is dissolved in an aqueous sodium hydroxide solution. This deprotonates the hydroxyl group to form the sodium naphthoxide, which is more reactive towards the diazonium salt.
- Azo Coupling Reaction:
 - The cold benzenediazonium chloride solution is slowly added to the cold 2-naphthol solution with vigorous stirring.

- An intensely colored orange-red precipitate of **Sudan I** should form immediately.
- The mixture is stirred in the ice bath for a period to ensure the reaction goes to completion.
- Isolation and Purification:
 - The crude **Sudan I** precipitate is collected by vacuum filtration.
 - The solid is washed with cold water to remove inorganic salts and other water-soluble impurities.
 - The crude product is typically purified by recrystallization from a suitable solvent, such as glacial acetic acid or ethanol, to yield the final product.
 - The purified product is dried under vacuum.



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Caption: General workflow for the synthesis of **Sudan I**.

Critical Safety Considerations

- Personal Protective Equipment (PPE): A chemical-resistant lab coat, nitrile gloves, and splash-proof safety goggles are mandatory at all times. All manipulations must be performed inside a certified chemical fume hood.
- Chemical Hazards:
 - Aniline: Is toxic and a suspected carcinogen.[3][17] It can be absorbed through the skin. All contact should be avoided.
 - Sodium Nitrite: Is a strong oxidizer and toxic if ingested.[18][19] It should not be mixed with combustible materials.
 - Acids/Bases: Concentrated HCl and NaOH are corrosive and should be handled with extreme care.
 - **Sudan I**: Is a suspected carcinogen and potential skin sensitizer.[13][14] Inhalation of the dust and skin contact should be minimized.
- Reaction Control: The diazotization reaction is exothermic and produces an unstable intermediate. Strict temperature control (0-5 °C) is essential to prevent decomposition of the diazonium salt, which can release nitrogen gas and potentially lead to uncontrolled side reactions. Diazonium salts should never be isolated in a dry state as they can be explosive. [12]
- Waste Disposal: All chemical waste, including filtrate and leftover reagents, must be disposed of according to institutional and local environmental regulations for hazardous chemical waste. Azo dyes are environmental pollutants and should not be discharged into the sewer system.[11]

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